

Navigating the Safe Handling of Meclinertant: A Comprehensive Guide

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Compound of Interest

Compound Name: Meclinertant

Cat. No.: B1676129

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For researchers, scientists, and drug development professionals working with **Meclinertant** (also known as SR-48692), a selective, non-peptide antagonist of the neuropeptide Y receptor NTS1, ensuring safe handling and disposal is paramount.[1][2][3] This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment. While **Meclinertant** is shipped as a non-hazardous chemical, it is prudent to handle it with the care afforded to all research compounds of unknown toxicity.[2]

Personal Protective Equipment (PPE): Your First Line of Defense

Due to the absence of a comprehensive Safety Data Sheet (SDS), specific PPE requirements for **Meclinertant** have not been officially established. However, based on general laboratory safety protocols for handling solid powder research chemicals, the following PPE is strongly recommended to minimize exposure.[4][5]

| Equipment | Specification | Purpose |
|------------------------|--|--|
| Eye Protection | Safety glasses with side shields or goggles. | To protect eyes from dust particles and splashes. |
| Hand Protection | Nitrile or latex gloves. | To prevent skin contact. |
| Body Protection | A long-sleeved laboratory coat. | To protect skin and personal clothing from contamination. |
| Respiratory Protection | A dust mask or respirator. | Recommended when handling the powder outside of a chemical fume hood to prevent inhalation. ^[5] |

Operational Plan: From Receipt to Experimentation

A systematic approach to handling **Meclinertant** is crucial for maintaining a safe and efficient workflow.

Receiving and Storage

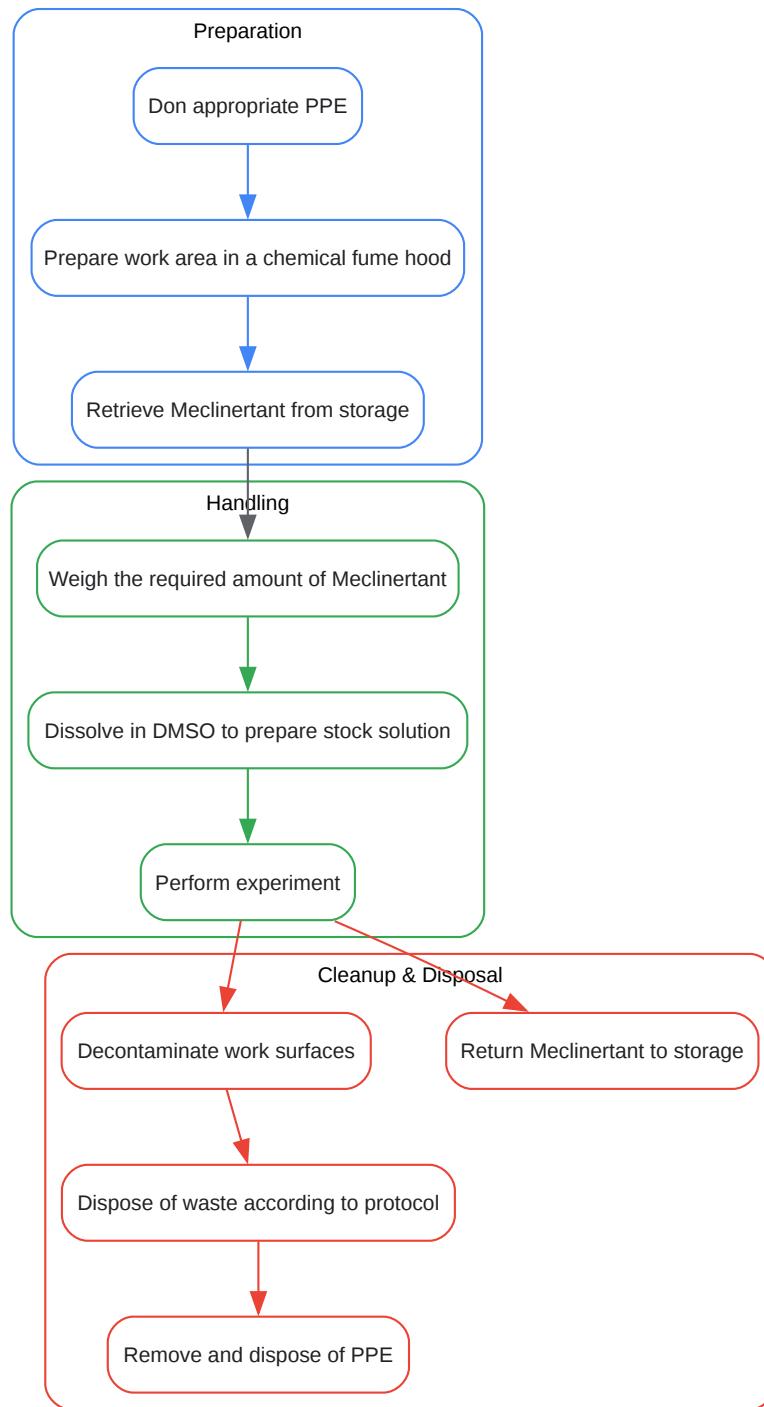
Meclinertant is typically shipped at ambient temperature as a solid powder.^[2] Upon receipt, it should be stored in a dry, dark place. For short-term storage (days to weeks), a temperature of 0 - 4°C is suitable, while long-term storage (months to years) requires -20°C.^[2]

| Property | Value |
|--------------------|---|
| Appearance | Solid powder ^[2] |
| Solubility | Soluble in DMSO, not in water ^{[1][2]} |
| Molecular Formula | C32H31ClN4O5 ^{[1][2][3]} |
| Molecular Weight | 587.07 g/mol ^{[1][2][3]} |
| Short-term Storage | 0 - 4°C (dry and dark) ^[2] |
| Long-term Storage | -20°C (dry and dark) ^[2] |

Experimental Workflow

The following diagram outlines a standard workflow for handling **Meclinertant** in a laboratory setting.

Experimental Workflow for Handling Meclinertant

[Click to download full resolution via product page](#)**A standard workflow for handling Meclinertant.**

Emergency Procedures: Be Prepared for the Unexpected

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

Chemical Exposure

| Exposure Route | First Aid Measures |
|----------------|--|
| Eye Contact | Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention. [6] [7] [8] |
| Skin Contact | Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists. [6] [7] |
| Inhalation | Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention. [6] |
| Ingestion | Do NOT induce vomiting. Wash out mouth with water and give plenty of water to drink. Seek immediate medical attention. [7] |

Spill Response

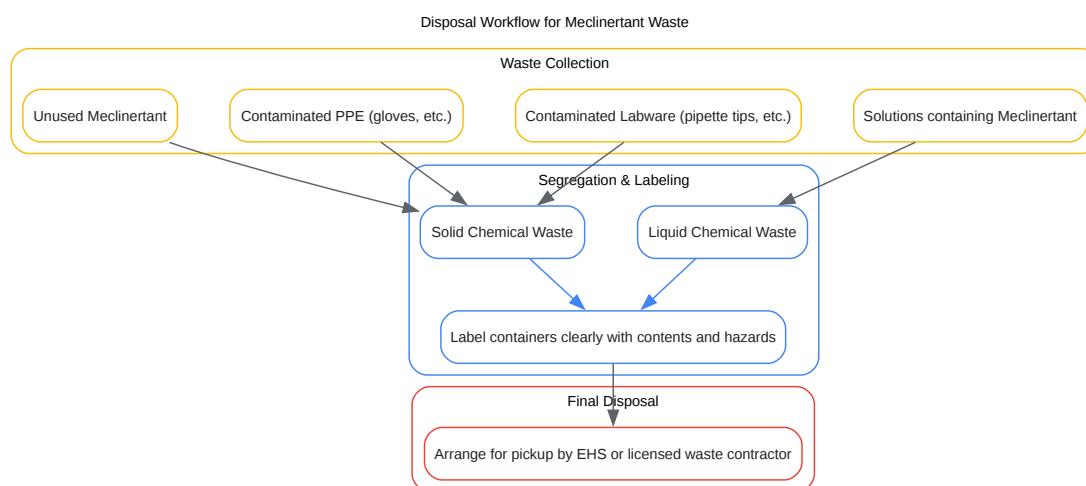
For any spill, the primary goal is to ensure personnel safety and contain the spill.

- Evacuate and Alert: Alert others in the immediate area and evacuate if necessary.
- Assess the Spill: Determine the size and nature of the spill. For large or unknown spills, contact your institution's Environmental Health and Safety (EHS) department immediately.[\[7\]](#)
[\[9\]](#)
- Contain the Spill (if safe to do so): For small powder spills, gently cover with a damp paper towel to avoid creating dust. For small liquid spills, use an inert absorbent material.

- Clean Up: Wearing appropriate PPE, carefully collect the contained material into a sealed, labeled waste container.
- Decontaminate: Clean the spill area with a suitable detergent and water.

Disposal Plan: Responsible Waste Management

Proper disposal of **Meclinertant** and any contaminated materials is essential to protect personnel and the environment. All waste should be handled in accordance with institutional and local regulations for chemical waste.



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References

- 1. axonmedchem.com [axonmedchem.com]
- 2. medkoo.com [medkoo.com]
- 3. Meclinertant - Wikipedia [en.wikipedia.org]
- 4. Lab Safety Manual: Working with Hazardous Materials | Hampshire College [hampshire.edu]
- 5. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. ehs.princeton.edu [ehs.princeton.edu]
- 7. safety.fsu.edu [safety.fsu.edu]
- 8. Chapter 19, Chemical Hygiene Plan: Emergency Response | Environmental Health & Safety | University of Nevada, Reno [unr.edu]
- 9. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
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